

Acetochlor ESA CAS number and molecular weight

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Compound of Interest

Compound Name: *Acetochlor esa*

Cat. No.: *B060570*

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An In-depth Technical Guide to Acetochlor ESA

This technical guide provides a comprehensive overview of Acetochlor ethanesulfonic acid (ESA), a significant metabolite of the herbicide acetochlor. This document is intended for researchers, scientists, and professionals in drug development and environmental science, offering detailed chemical and physical properties, along with insights into its detection and toxicological profile.

Core Chemical and Physical Properties

Acetochlor ESA is the primary degradation product of acetochlor, a widely used herbicide. Understanding its fundamental properties is crucial for its analysis and toxicological assessment.

Property	Value	Citation
CAS Number	187022-11-3	[1]
Molecular Formula	C ₁₄ H ₂₁ NO ₅ S	[1]
Molecular Weight	315.39 g/mol	[1]
IUPAC Name	2-[N-(ethoxymethyl)-2-ethyl-6-methylanilino]-2-oxoethanesulfonic acid	[1]

The sodium salt of **Acetochlor ESA** is also a common form for analytical standards.

Property	Value	Citation(s)
CAS Number	947601-84-5	[2] [3] [4] [5]
Molecular Formula	C ₁₄ H ₂₀ NNaO ₅ S	[4] [6] [7]
Molecular Weight	337.37 g/mol	[2] [3] [4] [5] [6]

Toxicological and Safety Information

Acetochlor ESA is recognized as a contaminant in groundwater and food, which necessitates a thorough understanding of its potential health risks.

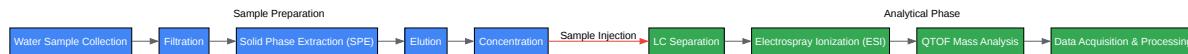
Hazard Classifications:

- Acute Toxicity 4 (Oral)
- Eye Irritation 2
- Skin Irritation 2
- Specific Target Organ Toxicity, Single Exposure 3 (Respiratory system)

Experimental Protocols & Detection

The detection and quantification of **Acetochlor ESA** in environmental and biological samples are critical for monitoring and risk assessment. A common analytical technique is Liquid Chromatography-Electrospray Ionization-Quadrupole Time-of-Flight Mass Spectrometry (LC-ESI-QTOF).

A generalized experimental workflow for the analysis of **Acetochlor ESA** in water samples is outlined below.

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A generalized workflow for the analysis of **Acetochlor ESA**.

Mass Spectrometry Data

Mass spectrometry is a key technique for the identification and quantification of **Acetochlor ESA**. The following table summarizes key parameters from an LC-ESI-QTOF analysis.[\[1\]](#)

Parameter	Value
Instrument	Bruker maXis Impact
Ionization Mode	ESI
Fragmentation	CID (Collision-Induced Dissociation)
Collision Energy	10 eV
Precursor Adduct	[M+H] ⁺
Precursor m/z	316.1213
Column	Acclaim RSLC C18, 2.2µm, 2.1x100mm

Note: Further in-depth experimental protocols and signaling pathway information for **Acetochlor ESA** are not readily available in the public domain and would likely require access to specialized toxicology databases and research papers.

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References

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